An In-Depth Technical Guide to ZINC110492: Current Status and Availability

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*ZINC110492*
CAS No.:	*100264-64-0*
Cat. No.:	*B2355430*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

ZINC110492 is a unique identifier for a chemical compound within the ZINC database, a comprehensive collection of commercially available compounds for virtual screening and drug discovery.[1][2][3] This guide serves as a technical resource for researchers and professionals interested in the procurement and potential application of this molecule. However, it is important to note that direct public information regarding the specific structure, properties, and biological activity of **ZINC110492** is not readily available through standard chemical and scientific search engines. This suggests that the identifier may be outdated, incorrect, or not widely indexed.

This document will outline the current understanding of **ZINC110492**, focusing on its origin within the ZINC database and the challenges in obtaining specific technical data.

The ZINC Database: A Repository for Virtual Screening

© 2026 BenchChem. All rights reserved.

The ZINC database is a crucial resource for the scientific community, providing access to a vast and curated collection of chemical compounds.[1][2][3] Its primary purpose is to facilitate virtual screening, a computational technique used in drug discovery to identify potential drug candidates by assessing their binding affinity to a biological target.[2] Compounds within the ZINC database are assigned unique identifiers, such as **ZINC110492**, for cataloging and retrieval.

Challenges in Identifying ZINC110492

Despite extensive searches, specific details for a compound with the identifier **ZINC110492** could not be retrieved from publicly accessible sources. This lack of information presents a significant hurdle for researchers wishing to investigate this particular molecule. The reasons for this could include:

- Outdated Identifier: The ZINC database is continuously updated, and identifiers can sometimes be deprecated or replaced.
- Incorrect Identifier: There may be a typographical error in the provided ZINC ID.
- Limited Public Indexing: While present in the ZINC database, the information for this specific compound may not be mirrored on publicly searchable websites.

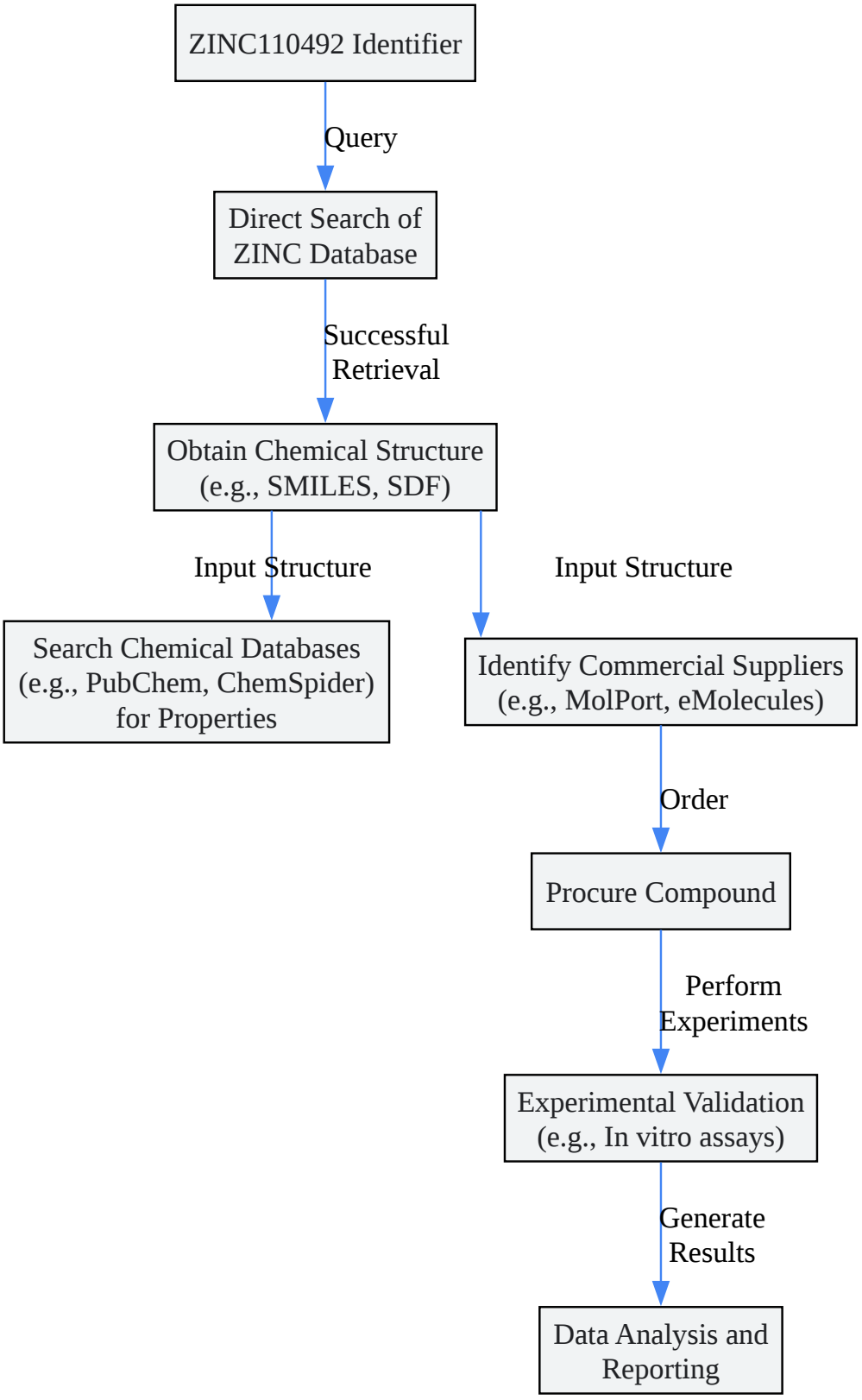
Commercial Availability and Suppliers

Due to the inability to definitively identify the chemical structure and properties of **ZINC110492**, information regarding its commercial availability and potential suppliers cannot be provided. Chemical suppliers typically list compounds by their common chemical name, CAS number, or a well-established catalog number. Without this information, procurement is not feasible.

Hypothetical Workflow for Compound Identification and Data Retrieval

For researchers who have encountered the **ZINC110492** identifier through other means (e.g., internal databases, previous research), the following workflow is recommended to obtain the necessary information. This process illustrates the typical steps involved in moving from a compound identifier to experimental analysis.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. ZINC – A Free Database of Commercially Available Compounds for Virtual Screening - PMC [pmc.ncbi.nlm.nih.gov]
- 2. ZINC database - Wikipedia [en.wikipedia.org]
- 3. grokipedia.com [grokipedia.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to ZINC110492: Current Status and Availability]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2355430/docs#an-in-depth-technical-guide-to-zinc110492-current-status-and-availability]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.